

(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol

molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol

Cat. No.: B160854

[Get Quote](#)

An In-depth Guide to the Molecular Weight of **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol**

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed analysis of the molecular weight of **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol**, a chiral amino alcohol.

Molecular Formula and Weight

The chemical formula for **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol** is C₁₇H₂₁NO.[\[1\]](#) [\[2\]](#) Its molecular weight is 255.35 g/mol .[\[1\]](#)[\[2\]](#)

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation for **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol** is detailed below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	17	12.011[3][4]	204.187
Hydrogen	H	21	1.008[5][6][7][8] [9]	21.168
Nitrogen	N	1	14.007[10][11] [12][13]	14.007
Oxygen	O	1	15.999[14][15] [16][17]	15.999
Total		255.361		

Note: The slight difference between the calculated molecular weight and the commonly cited value of 255.35 g/mol is due to rounding of atomic weights.

Experimental Protocols

The molecular weight of a compound like **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol** is typically determined experimentally using mass spectrometry.

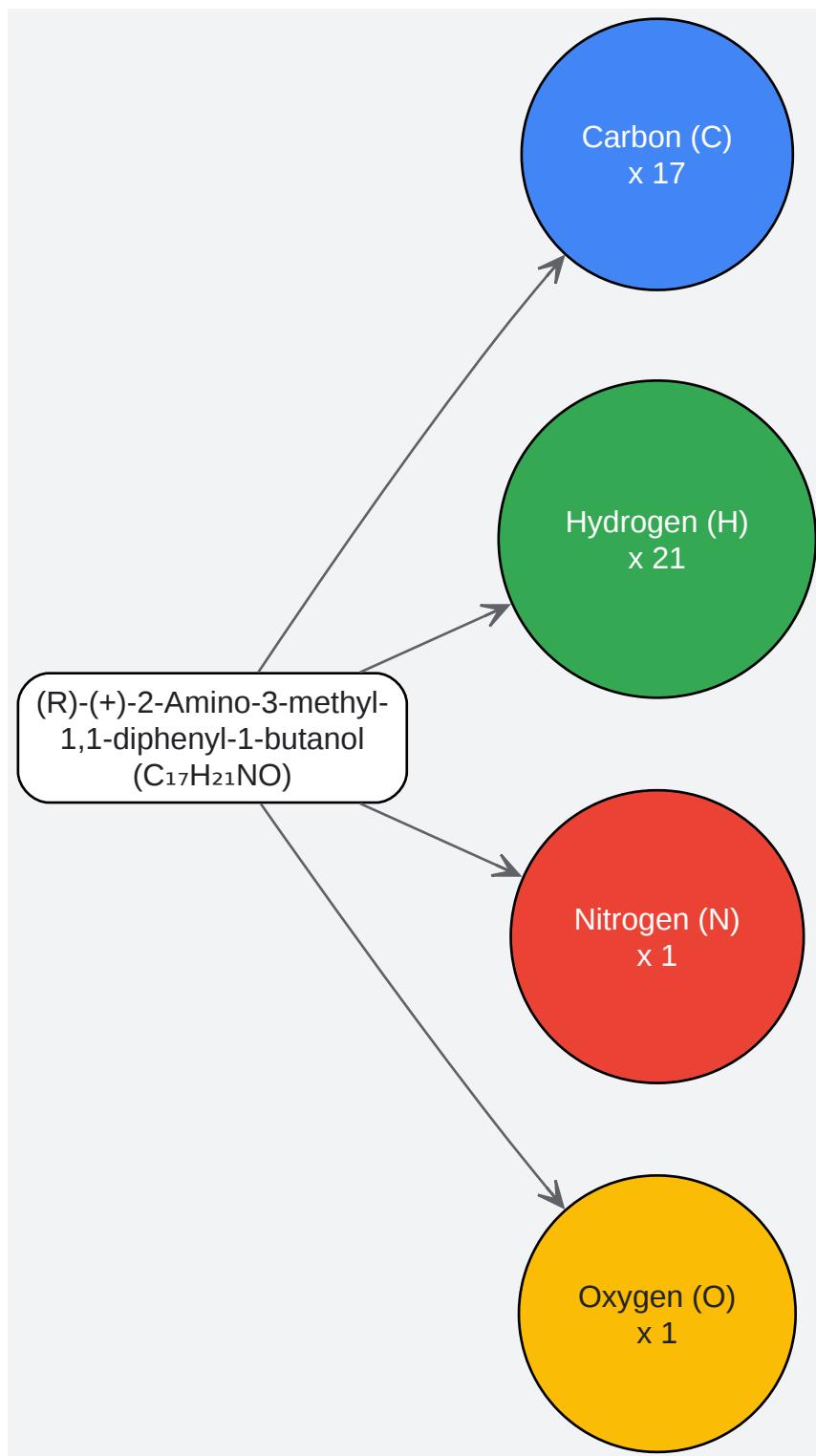
Protocol for Mass Spectrometry Analysis:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for this type of molecule include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The ionized molecules are then passed through a mass analyzer (e.g., a quadrupole, time-of-flight, or ion trap analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z. The peak corresponding to the molecular ion $[M+H]^+$ or other

adducts is used to determine the molecular weight.

Visualizing the Molecular Composition

The following diagram illustrates the elemental composition of **(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol**.



[Click to download full resolution via product page](#)

Elemental composition of the target molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol 95 86695-06-9 [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. m.youtube.com [m.youtube.com]
- 4. byjus.com [byjus.com]
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. quora.com [quora.com]
- 7. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Hydrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. youtube.com [youtube.com]
- 12. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 14. fiveable.me [fiveable.me]
- 15. princeton.edu [princeton.edu]
- 16. Oxygen - Wikipedia [en.wikipedia.org]
- 17. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- To cite this document: BenchChem. [(R)-(+)-2-Amino-3-methyl-1,1-diphenyl-1-butanol molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b160854#r-2-amino-3-methyl-1-1-diphenyl-1-butanol-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com